

# handling and storage guidelines for ethylene glycol-(OD)2

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## Compound of Interest

Compound Name: Ethylene glycol-(OD)2

Cat. No.: B1609830

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## Ethylene Glycol-(OD)2: Technical Support Center

This technical support center provides essential guidelines for the safe handling and storage of **ethylene glycol-(OD)2**, tailored for research scientists and drug development professionals.

### Frequently Asked Questions (FAQs)

Q1: What is the recommended procedure for receiving and initially handling a new shipment of **ethylene glycol-(OD)2**?

A1: Upon receipt, visually inspect the container for any signs of damage or leakage.<sup>[1]</sup> Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, before handling the container.<sup>[1]</sup> Verify that the product name and specifications on the label match your order. It is advisable to open the container in a well-ventilated area or under a fume hood.<sup>[1][2]</sup>

Q2: What are the optimal storage conditions for **ethylene glycol-(OD)2** to ensure its stability and purity?

A2: **Ethylene glycol-(OD)2** should be stored at room temperature, away from light and moisture.<sup>[1][3]</sup> Some suppliers may recommend storage at -20°C for long-term stability in its pure form.<sup>[4]</sup> The container should be tightly closed to prevent the absorption of moisture, as the compound is hygroscopic.<sup>[5]</sup>

Q3: What personal protective equipment (PPE) is mandatory when working with **ethylene glycol-(OD)2**?

A3: The following PPE is required to minimize exposure risks:

- Eye Protection: Safety goggles or glasses.[\[1\]](#)
- Hand Protection: Chemical-resistant gloves.[\[1\]](#)
- Body Protection: A standard lab coat or protective clothing.[\[1\]](#)
- Respiratory Protection: In situations where vapors or mists may be generated, a self-contained breathing apparatus is recommended.[\[1\]](#)

Q4: What are the known chemical incompatibilities of **ethylene glycol-(OD)2**?

A4: **Ethylene glycol-(OD)2** is incompatible with strong acids, strong bases, and strong oxidizing agents.[\[1\]](#) Contact with these substances can lead to vigorous reactions. It is also incompatible with aldehydes and aluminum.[\[1\]](#)

## Troubleshooting Guide

Problem 1: I observe discoloration or cloudiness in my **ethylene glycol-(OD)2** sample.

Solution: Discoloration or the presence of particulates may indicate contamination or degradation. Do not use the material, as it could compromise your experimental results. Contact the supplier for guidance and a potential replacement.

Problem 2: I've accidentally left the container of **ethylene glycol-(OD)2** open for a period. Is it still usable?

Solution: **Ethylene glycol-(OD)2** is hygroscopic and will absorb moisture from the atmosphere.[\[5\]](#) This can alter its physical properties and isotopic purity. Depending on the sensitivity of your application, the material may no longer be suitable. It is recommended to use a fresh, properly stored sample for critical experiments.

Problem 3: What is the correct procedure for cleaning up a small spill of **ethylene glycol-(OD)2** in the lab?

Solution: For a small spill, ensure the area is well-ventilated.<sup>[1]</sup> Wearing appropriate PPE, absorb the spill with an inert material such as sand, earth, or a commercial absorbent pad.<sup>[1]</sup> Collect the absorbed material into a suitable, closed container for disposal as hazardous waste.<sup>[1]</sup> Wash the spill area with soap and water.<sup>[6]</sup>

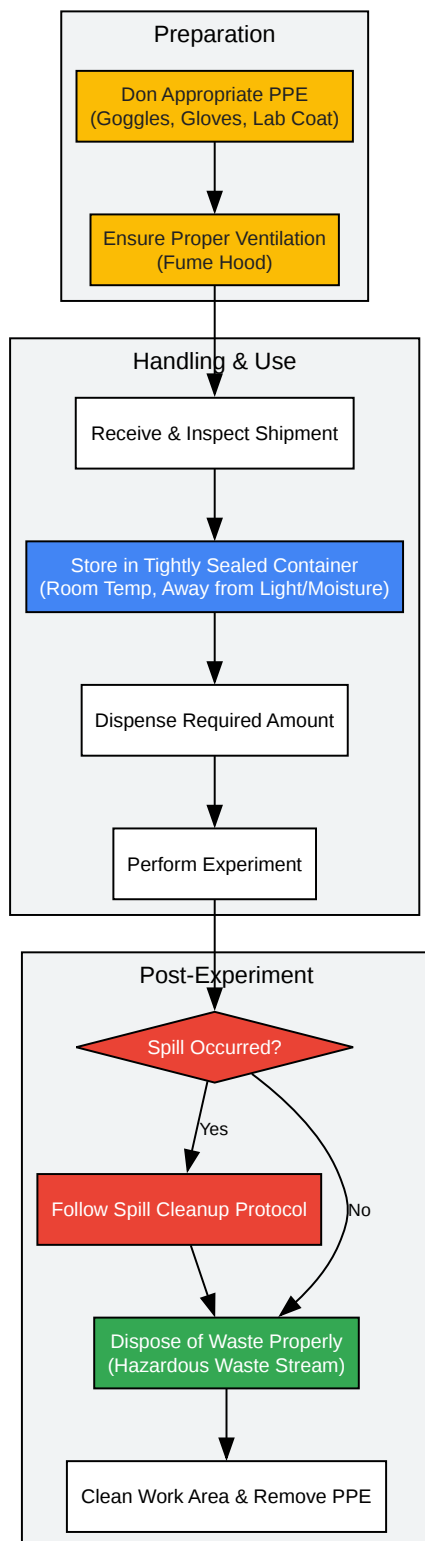
Problem 4: How should I properly dispose of waste **ethylene glycol-(OD)2**?

Solution: Dispose of waste **ethylene glycol-(OD)2** and any contaminated materials in accordance with local, state, and federal regulations for hazardous waste.<sup>[1][6]</sup> Do not pour it down the drain.<sup>[1]</sup>

## Quantitative Data Summary

Property	Value
Molecular Weight	64.08 g/mol <sup>[3][4][7]</sup>
Boiling Point	196-198 °C (lit.) <sup>[7]</sup>
Melting Point	-13 °C (lit.) <sup>[7]</sup>
Density	1.148 g/mL at 25 °C <sup>[7]</sup>
Flash Point	110 °C (230 °F) - closed cup <sup>[7]</sup>

## Experimental Workflow & Safety Protocol

Ethylene Glycol-(OD)<sub>2</sub>: Handling & Storage Workflow[Click to download full resolution via product page](#)Caption: Workflow for safe handling and storage of **ethylene glycol-(OD)<sub>2</sub>**.

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